

Endogenous Formation of GIP(3-42) by DPP-IV: A Technical Guide

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Compound of Interest

Compound Name: GIP (3-42), human

Cat. No.: B15542602

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This technical guide provides an in-depth exploration of the endogenous formation of Glucose-Dependent Insulinotropic Polypeptide (3-42) [GIP(3-42)] through the enzymatic action of Dipeptidyl Peptidase-IV (DPP-IV). The document elucidates the core mechanism, summarizes key quantitative data, details relevant experimental protocols, and provides visual representations of the associated signaling pathways and experimental workflows.

Introduction

Glucose-dependent insulinotropic polypeptide (GIP), a 42-amino acid incretin hormone, is secreted by enteroendocrine K-cells in the upper small intestine in response to nutrient ingestion.^[1] It plays a crucial role in glucose homeostasis by potentiating glucose-dependent insulin secretion from pancreatic β -cells.^{[2][3]} However, the biological activity of the full-length, active form, GIP(1-42), is short-lived due to its rapid degradation in the circulation. The primary enzyme responsible for this inactivation is Dipeptidyl Peptidase-IV (DPP-IV).^{[4][5][6]}

DPP-IV is a serine protease that is widely expressed throughout the body, existing as both a membrane-bound protein on endothelial cells, in the liver, and in gut and renal brush-border membranes, and as a soluble form in plasma.^{[4][7]} This enzyme specifically cleaves dipeptides

from the N-terminus of polypeptides that have a proline or alanine residue at the penultimate position.[7][8] GIP(1-42) possesses an alanine at the second position (Tyr-Ala-...), making it a prime substrate for DPP-IV.[2] The cleavage of the N-terminal dipeptide (Tyr-Ala) results in the formation of the truncated metabolite, GIP(3-42).[9] This document will delve into the formation of this metabolite and its biological implications.

Quantitative Data Summary

The interaction between GIP(1-42), GIP(3-42), the GIP receptor, and DPP-IV has been quantified in numerous in vitro and in vivo studies. The following tables summarize the key findings.

Table 1: GIP Receptor Binding and Activity Parameters

Peptide	Cell Line	Assay Type	Parameter	Value	Reference
GIP(1-42)	COS-7 (human GIP-R)	Binding Affinity	IC50	5.2 nM	[10] [11]
GIP(3-42)	COS-7 (human GIP-R)	Binding Affinity	IC50	22 nM	[10] [11]
GIP(1-42)	CHO-K1 (rat GIP-R)	Binding Affinity	IC50	3.5 nM	[10]
GIP(3-42)	CHO-K1 (rat GIP-R)	Binding Affinity	IC50	58 nM	[10]
GIP(1-42)	COS-7 (human GIP-R)	cAMP Accumulation	EC50	13.5 pM	[10] [11]
GIP(3-42)	COS-7 (human GIP-R)	cAMP Accumulation	Agonist Activity	No effect	[10] [11]
GIP(3-42)	COS-7 (human GIP-R)	Antagonist Activity (vs 10 pM GIP)	IC50	92 nM	[11]
GIP(3-42)	COS-7 (human GIP-R)	Antagonist Activity (vs 1 nM GIP)	IC50	731 nM	[11]
GIP(3-42)	GIP-R transfected CHL fibroblasts	Antagonist Activity (vs 10 ⁻⁷ M GIP)	Max Inhibition	75.4 ± 5.4%	[12]
GIP(1-42)	CHL (human GIP-R)	cAMP Accumulation	EC50	18.2 nM	[10]

Table 2: In Vitro Insulin Secretion

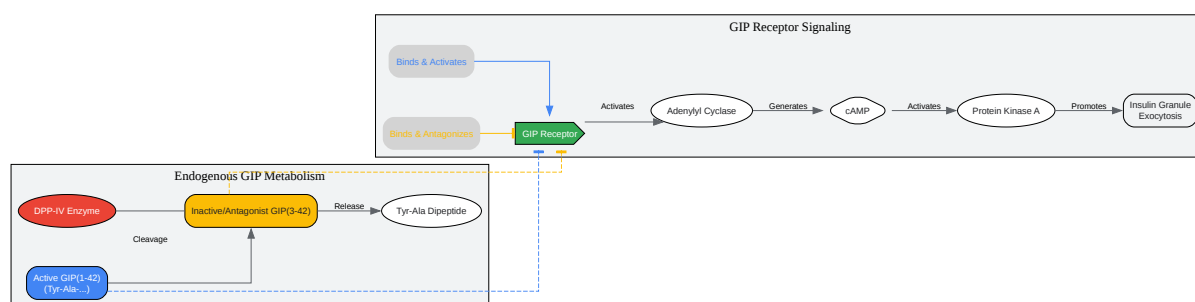
Peptide	Cell Line	Condition	Effect	Magnitude	Reference
GIP(3-42) vs GIP(1-42)	BRIN-BD11	Insulin Secretion	Less Potent	1.9- to 3.2-fold	[12]
GIP(3-42)	BRIN-BD11	Antagonist Activity (vs 10^{-7} M GIP)	Max Inhibition	$48.8 \pm 6.2\%$	[12]
GIP(3-42)	Isolated Perfused Rat Pancreas	Insulin Secretion	No effect	-	[10] [11]
GIP(3-42)	Isolated Perfused Rat Pancreas	Antagonist Activity (vs 1 nM GIP)	IC50	138 nM (>50-fold molar excess)	[10] [11]

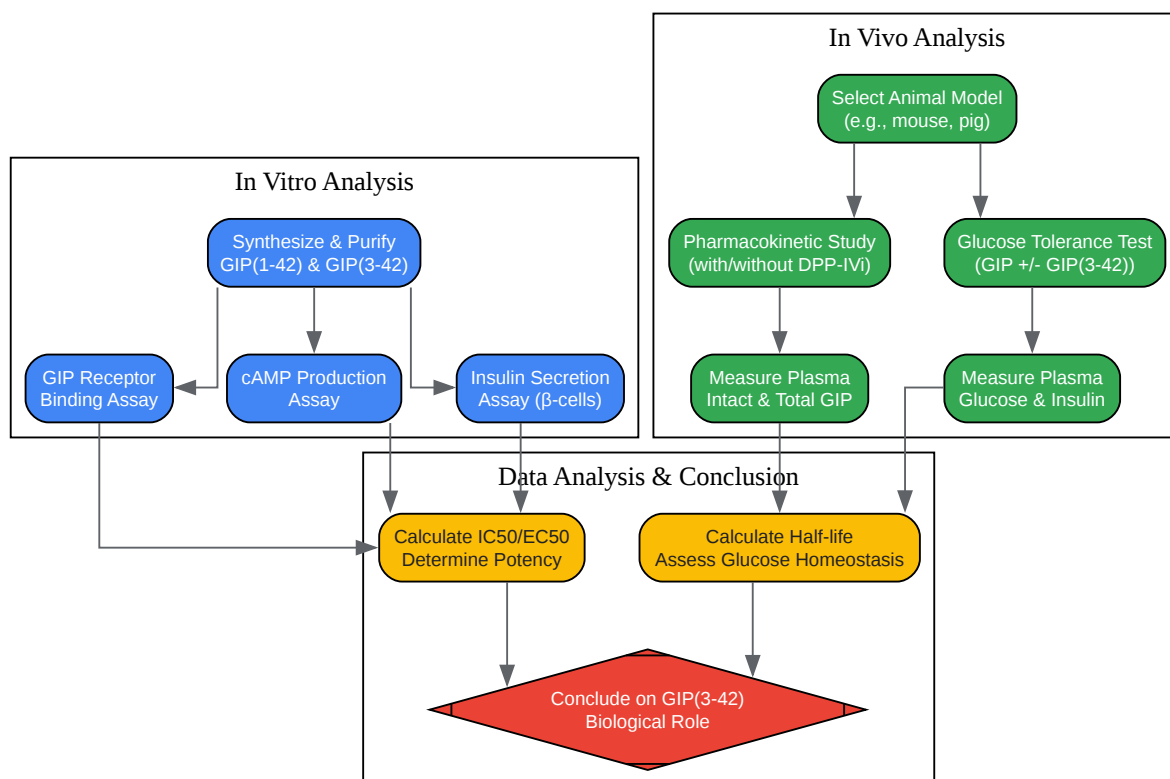
Table 3: In Vivo Pharmacokinetics and Activity

Species	Condition	Parameter	Value	Reference
Mice (C57Bl/6)	IV GIP(1-42)	Plasma Half-life	93 ± 2 seconds	[4]
Mice (C57Bl/6)	IV GIP(1-42) + Val-Pyr (DPP-4 inhibitor)	Plasma Half-life	5 ± 0.6 minutes	[4]
Anesthetized Rats	IV GIP(1-42)	Plasma Half-life	~2 minutes	[4]
Humans	IV GIP(1-42)	Plasma Half-life	~7 minutes	[4][6]
Anesthetized Pigs	IV GIP infusion	% Intact GIP of Total	14.5 ± 2.5%	[13]
Anesthetized Pigs	IV GIP infusion + Valine-pyrrolidide	% Intact GIP of Total	40.9 ± 0.9%	[13]
ob/ob Mice	GIP(3-42) administration	GIP-stimulated Insulin Release	2.1-fold decrease	[12]
ob/ob Mice	GIP(3-42) administration	Glycemic Excursion	1.4-fold increase	[12]

Signaling Pathways and Enzymatic Conversion

The enzymatic conversion of GIP(1-42) to GIP(3-42) by DPP-IV is a critical step in the regulation of its biological activity. The subsequent interaction of both peptides with the GIP receptor dictates the downstream signaling cascade.





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References

- 1. Discovery of gastric inhibitory polypeptide and its subsequent fate: Personal reflections - PMC [pmc.ncbi.nlm.nih.gov]

- [2. diabetesjournals.org](https://diabetesjournals.org) [diabetesjournals.org]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. Pharmacokinetics of exogenous GIP\(1-42\) in C57Bl/6 mice; Extremely rapid degradation but marked variation between available assays - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15542602/)]
- [5. onlinelibrary.wiley.com](https://onlinelibrary.wiley.com) [onlinelibrary.wiley.com]
- [6. Frontiers | The evolution of the therapeutic concept 'GIP receptor antagonism'](#) [frontiersin.org]
- [7. Therapeutic stimulation of GLP-1 and GIP protein with DPP-4 inhibitors for type-2 diabetes treatment - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15542602/)]
- [8. researchgate.net](https://researchgate.net) [researchgate.net]
- [9. Pharmacology, Physiology, and Mechanisms of Action of Dipeptidyl Peptidase-4 Inhibitors - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15542602/)]
- [10. journals.physiology.org](https://journals.physiology.org) [journals.physiology.org]
- [11. GIP-\(3-42\) does not antagonize insulinotropic effects of GIP at physiological concentrations - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15542602/)]
- [12. Evidence that the major degradation product of glucose-dependent insulinotropic polypeptide, GIP\(3-42\), is a GIP receptor antagonist in vivo - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15542602/)]
- [13. Dipeptidyl peptidase IV inhibition reduces the degradation and clearance of GIP and potentiates its insulinotropic and antihyperglycemic effects in anesthetized pigs - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15542602/)]
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